

Minimizing batch-to-batch variability of Tim-3-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tim-3-IN-2

Cat. No.: B10861607

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Technical Support Center: Tim-3-IN-2

Welcome to the technical support center for **Tim-3-IN-2**. This resource is designed to assist researchers, scientists, and drug development professionals in minimizing batch-to-batch variability and troubleshooting common issues encountered during experiments with this novel Tim-3 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **Tim-3-IN-2** and what is its mechanism of action?

Tim-3-IN-2 is a small molecule inhibitor of the T-cell immunoglobulin and mucin-domain containing-3 (TIM-3) receptor.[1][2] TIM-3 is an immune checkpoint protein expressed on various immune cells, including T cells, regulatory T cells (Tregs), dendritic cells (DCs), and natural killer (NK) cells.[3] Its engagement with ligands such as Galectin-9 (Gal-9), Phosphatidylserine (PtdSer), High Mobility Group Box 1 (HMGB1), and Carcinoembryonic antigen-related cell adhesion molecule 1 (CEACAM-1) leads to the suppression of anti-tumor immune responses.[4] **Tim-3-IN-2** functions by blocking these interactions, thereby inhibiting the immunosuppressive function of TIM-3 and enhancing T-cell anti-tumor activity.[1][2]

Q2: What are the physical and chemical properties of **Tim-3-IN-2**?

The key properties of **Tim-3-IN-2** are summarized in the table below.

Property	Value
Molecular Formula	C25H23N3O6
Molecular Weight	461.47 g/mol
Appearance	White to off-white solid
Binding Affinity (Kd)	0.61 μ M
CAS Number	1113126-49-0

Q3: How should I store and handle **Tim-3-IN-2** to ensure its stability?

Proper storage and handling are critical for maintaining the integrity and activity of **Tim-3-IN-2** across experiments. Adhering to the following guidelines will help minimize variability.

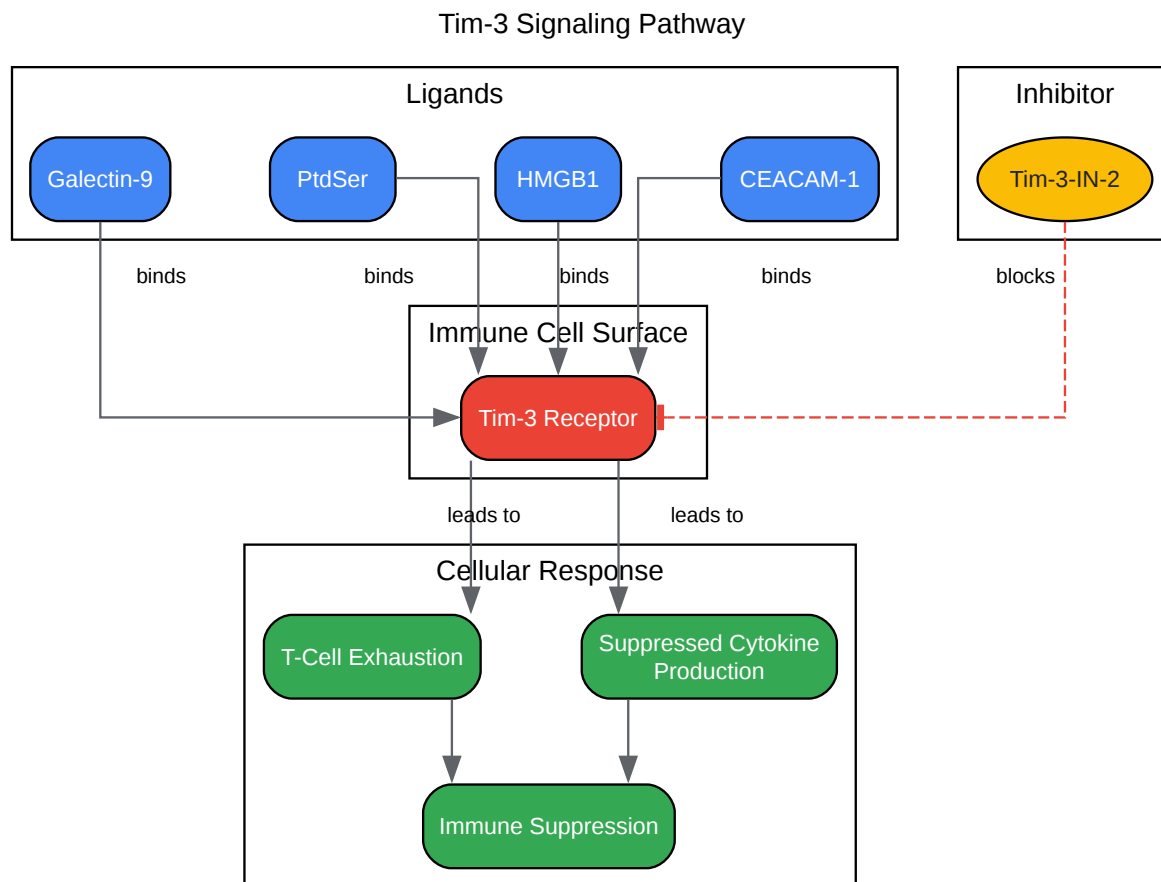
Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Handling Recommendations:

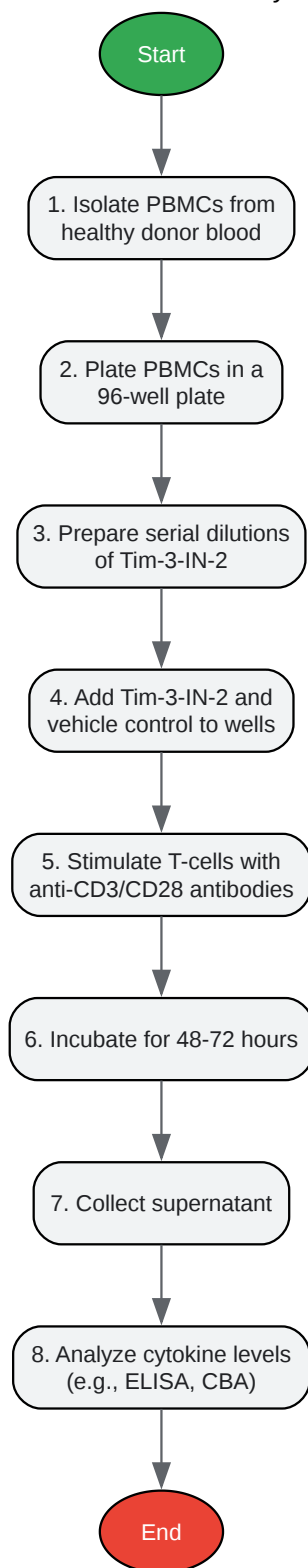
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes upon preparation.
- **Solvent Quality:** Use high-purity, anhydrous DMSO to prepare stock solutions. Hygroscopic DMSO can significantly impact the solubility and stability of the compound.[\[2\]](#)
- **Light and Air Sensitivity:** While specific data for **Tim-3-IN-2** is not available, it is good practice to protect small molecule inhibitors from light and air to prevent degradation. Store solutions in amber vials and minimize exposure to the atmosphere.

Q4: What is the Tim-3 signaling pathway?

The Tim-3 signaling pathway is a negative regulatory pathway in the immune system. When Tim-3 on the surface of an immune cell binds to one of its ligands, it initiates a signaling cascade that leads to T-cell exhaustion and suppression of the immune response.



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- To cite this document: BenchChem. [Minimizing batch-to-batch variability of Tim-3-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861607#minimizing-batch-to-batch-variability-of-tim-3-in-2]

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